

4-Hydroxy-5-nitronicotinic Acid: Molecular and Chemical Properties

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Compound of Interest

Compound Name: 4-Hydroxy-5-nitronicotinic acid

Cat. No.: B1322084

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4-Hydroxy-5-nitronicotinic acid is a chemical compound with the molecular formula $C_6H_4N_2O_5$.^[1] This derivative of nicotinic acid, also known as vitamin B3, is characterized by the presence of both a hydroxyl (-OH) group and a nitro (-NO₂) group attached to the pyridine ring.

Molecular and Physical Data

The key quantitative data for **4-Hydroxy-5-nitronicotinic acid** are summarized in the table below. This information is crucial for researchers in drug development and other scientific fields for predicting the compound's behavior in various chemical and biological systems.

| Property | Value |
|-------------------|--------------------------------|
| Molecular Formula | $C_6H_4N_2O_5$ |
| Molecular Weight | 184.11 g/mol ^{[1][2]} |
| CAS Number | 911461-03-5 ^{[1][2]} |

It is important to distinguish **4-Hydroxy-5-nitronicotinic acid** from its isomers, such as 6-Hydroxy-5-nitronicotinic acid and 5-Hydroxy-6-nitronicotinic acid, which share the same molecular formula and weight but differ in the substitution pattern on the pyridine ring, leading to different chemical and biological properties.^{[3][4][5][6]} For instance, 6-Hydroxy-5-nitronicotinic acid has the CAS number 6635-31-0.^{[3][4][6]} Another isomer, 2-Hydroxy-5-

nitronicotinic acid, is a yellow solid that is insoluble in water but soluble in certain organic solvents.[7]

The specific arrangement of the functional groups in **4-Hydroxy-5-nitronicotinic acid** influences its electronic properties, reactivity, and potential interactions with biological targets, making it a subject of interest in medicinal chemistry and materials science.

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References

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